

Safeguarding Your Research: A Comprehensive Guide to Handling Itacnosertib

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Compound of Interest

Compound Name: *Itacnosertib*

Cat. No.: *B608145*

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This document provides crucial safety and logistical information for the handling and disposal of **Itacnosertib**. Adherence to these guidelines is essential for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

Itacnosertib is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1]. Therefore, stringent adherence to PPE protocols is mandatory.

Recommended Personal Protective Equipment:

Protection Type	Specific Requirement	Rationale
Eye Protection	Safety goggles with side-shields	To protect against splashes and dust.
Hand Protection	Protective, chemical-resistant gloves	To prevent skin contact.
Body Protection	Impervious clothing or lab coat	To protect skin and personal clothing from contamination.
Respiratory Protection	Suitable respirator	To be used when handling the powder form to avoid inhalation of dust particles.

This data is synthesized from the Material Safety Data Sheet for **Itacnosertib**[\[1\]](#).

Step-by-Step Handling Procedures

2.1. Preparation and Reconstitution:

- **Work Area Preparation:** Always handle **Itacnosertib** within a designated area equipped with appropriate exhaust ventilation, such as a chemical fume hood[\[1\]](#). Ensure an eye-wash station and safety shower are readily accessible[\[1\]](#).
- **Donning PPE:** Before handling, put on all required PPE as specified in the table above.
- **Reconstitution:** If preparing a solution, carefully weigh the powdered **Itacnosertib**. Avoid the formation of dust and aerosols[\[1\]](#). When dissolving, sonication may be recommended to aid dissolution in solvents like DMSO[\[2\]](#).
- **Labeling:** Clearly label all containers with the compound name, concentration, date, and appropriate hazard symbols.

2.2. Storage: Proper storage is critical to maintain the stability and integrity of **Itacnosertib**.

Form	Storage Temperature	Additional Conditions
Powder	-20°C	Keep container tightly sealed in a cool, well-ventilated area away from direct sunlight and sources of ignition[1].
In Solvent	-80°C	Keep container tightly sealed[1].

Storage information is derived from supplier safety data[1][2].

Emergency Procedures

3.1. Accidental Release:

- Evacuate: Clear the immediate area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Wearing full PPE, absorb spills with a finely-powdered, liquid-binding material such as diatomite[1].
- Decontamination: Scrub the affected surfaces and equipment with alcohol[1].
- Disposal: Collect all contaminated materials in a sealed container for proper disposal as hazardous waste[1].

3.2. Personal Exposure:

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with large amounts of water, removing contact lenses if present. Seek prompt medical attention[1].
Skin Contact	Thoroughly rinse the affected skin with plenty of water. Remove contaminated clothing and shoes. Seek medical attention[1].
Inhalation	Move the individual to fresh air immediately[1].
Ingestion	If swallowed, call a poison center or doctor immediately if you feel unwell. Rinse the mouth[1].

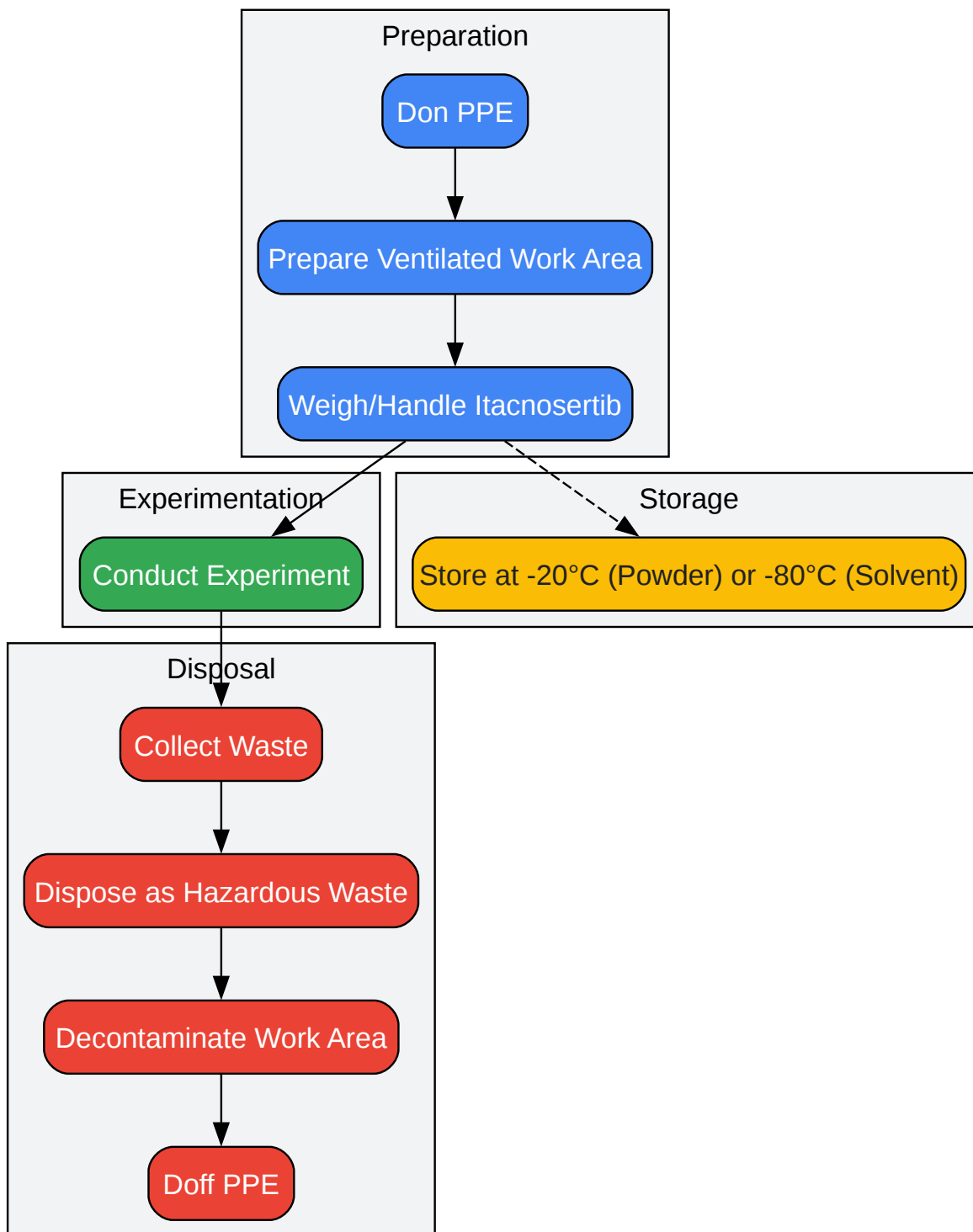
Disposal Plan

All waste containing **Itacnosertib** must be treated as hazardous.

- Chemical Waste: Dispose of unused **Itacnosertib** and any solutions containing it in a designated, approved hazardous waste disposal plant[1].
- Contaminated Materials: All disposable PPE (gloves, etc.), absorbent materials from spills, and empty containers must be collected in a sealed, labeled hazardous waste container for disposal.
- Environmental Precaution: Prevent the release of **Itacnosertib** into the environment. Keep it away from drains, water courses, and soil[1].

Itacnosertib Handling Workflow

The following diagram illustrates the standard operating procedure for handling **Itacnosertib**, from initial preparation to final disposal.



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Caption: Workflow for safe handling of **Itacnosertib**.

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References

- 1. Itacnosertib|1628870-27-8|MSDS [dcchemicals.com]
- 2. Itacnosertib | TP-0184 | ALK-2/FLT3/JAK inhibitor | TargetMol [targetmol.com]
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